

# 4-Chloro-3',4'-dimethoxybenzophenone CAS number and molecular formula.

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## Compound of Interest

|                |                                      |
|----------------|--------------------------------------|
| Compound Name: | 4-Chloro-3',4'-dimethoxybenzophenone |
| Cat. No.:      | B039191                              |

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## Technical Guide: 4-Chloro-3',4'-dimethoxybenzophenone

Authored for: Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **4-Chloro-3',4'-dimethoxybenzophenone** (CAS No. 116412-83-0), a key chemical intermediate. The document details its physicochemical properties, a validated synthesis protocol, and its primary application in the manufacturing of the agricultural fungicide, Dimethomorph. While direct biological activity data for this specific benzophenone is not extensively documented in peer-reviewed literature, this guide provides context by discussing the known biological activities of the broader benzophenone class and the mechanism of action of its key derivative, Dimethomorph. This information is intended to be a valuable resource for professionals in chemical synthesis and drug development.

## Chemical Identity and Properties

**4-Chloro-3',4'-dimethoxybenzophenone** is a substituted benzophenone that serves as a crucial building block in organic synthesis. Its identity is defined by the following identifiers and properties.

- CAS Number: 116412-83-0[\[1\]](#)
- Molecular Formula: C<sub>15</sub>H<sub>13</sub>ClO<sub>3</sub>[\[1\]](#)[\[2\]](#)

Table 1: Physicochemical Properties of **4-Chloro-3',4'-dimethoxybenzophenone**

| Property         | Value   | Source(s)           |
|------------------|---|---------------------|
| Molecular Weight | 276.71 g/mol  | <a href="#">[2]</a> |
| Appearance       | White to pale gray/green solid  |                     |
| Melting Point    | 96-97 °C or 110.5-111.5 °C  | <a href="#">[3]</a> |
| Boiling Point    | 414.5 °C at 760 mmHg<br>(Predicted)   | <a href="#">[4]</a> |
| Density          | 1.216 g/cm <sup>3</sup> (Predicted)   | <a href="#">[4]</a> |
| LogP             | 3.588   | <a href="#">[4]</a> |
| Solubility       | Soluble in Chloroform,<br>Dichloromethane, DMSO,<br>Ethyl Acetate, Methanol |                     |

## Synthesis of **4-Chloro-3',4'-dimethoxybenzophenone**

The primary method for synthesizing **4-Chloro-3',4'-dimethoxybenzophenone** is through a Friedel-Crafts acylation reaction. This process involves the reaction of 4-chlorobenzoyl chloride with 1,2-dimethoxybenzene (veratrole) in the presence of a Lewis acid catalyst.

## Experimental Protocol: Friedel-Crafts Acylation

This protocol is adapted from established procedures for the synthesis of substituted benzophenones.

### Materials:

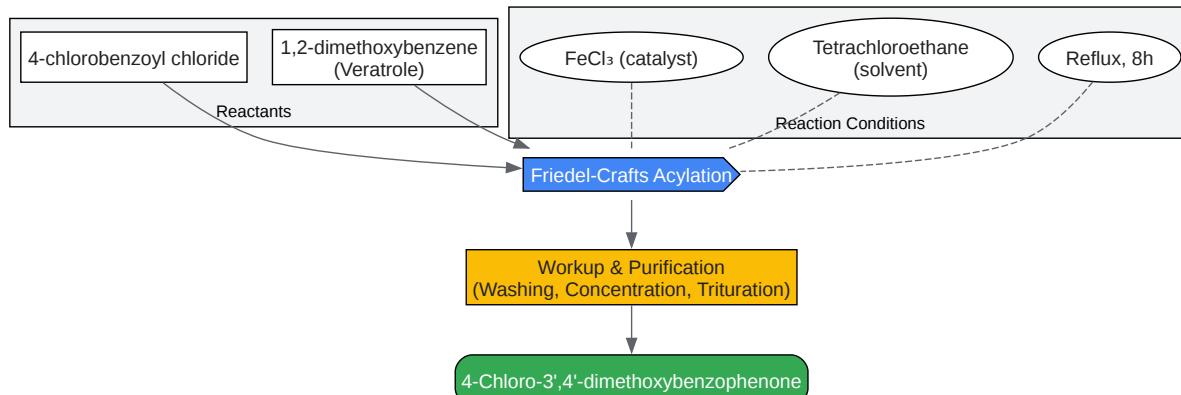
- 4-chlorobenzoyl chloride
- 1,2-dimethoxybenzene (Veratrole)

- Anhydrous Iron(III) chloride ( $\text{FeCl}_3$ ) or Aluminum chloride ( $\text{AlCl}_3$ )
- 1,1,2,2-Tetrachloroethane (TCE) or other suitable inert solvent
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Ethyl acetate
- Heptane
- Standard laboratory glassware for reflux and extraction

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, prepare a slurry of 4-chlorobenzoyl chloride (1.0 equivalent), veratrole (1.1 equivalents), and a catalytic amount of anhydrous  $\text{FeCl}_3$  in tetrachloroethane.
- Heat the reaction mixture to reflux temperature and maintain for approximately 8 hours. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and filter to remove the catalyst.
- Wash the filtrate with a saturated sodium bicarbonate solution to neutralize any remaining acid.
- Separate the organic layer and concentrate it under reduced pressure (in vacuo) to yield an oily residue.
- Purify the residue by trituration with a mixture of 15% ethyl acetate in heptane. This will induce the precipitation of the product.
- Collect the solid product by filtration, wash with cold heptane, and dry to obtain **4-Chloro-3',4'-dimethoxybenzophenone** as a white to pale-colored solid.

## Synthesis Workflow Diagram

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Caption: Synthesis workflow for **4-Chloro-3',4'-dimethoxybenzophenone**.

## Biological Activity and Applications

### Known Application: Intermediate for Dimethomorph

The primary documented application of **4-Chloro-3',4'-dimethoxybenzophenone** is as a key intermediate in the synthesis of Dimethomorph. Dimethomorph is a systemic fungicide used to control downy mildew and late blight in crops such as grapes, potatoes, and tomatoes.<sup>[5]</sup> It is effective against oomycete fungal pathogens.

## Biological Activity of the Benzophenone Scaffold

While **4-Chloro-3',4'-dimethoxybenzophenone** itself has not been extensively studied for its biological activity, the benzophenone scaffold is present in numerous natural and synthetic molecules with a wide range of biological activities.<sup>[6][7]</sup> These activities include:

- Anticancer: Some substituted benzophenones have shown cytotoxic effects against various cancer cell lines.[8]
- Anti-inflammatory: Certain benzophenone derivatives have been investigated for their anti-inflammatory properties.[7]
- Antiviral: The benzophenone structure is a component of some non-nucleoside HIV-1 reverse transcriptase inhibitors.[9]
- Antimicrobial and Antifungal: Various natural and synthetic benzophenones exhibit antimicrobial and antifungal properties.[6]

It is important to note that these activities are characteristic of the broader class of compounds and have not been specifically demonstrated for **4-Chloro-3',4'-dimethoxybenzophenone**.

## Mechanism of Action of Dimethomorph

For professionals in drug and pesticide development, understanding the mechanism of the final product is crucial. Dimethomorph acts as a highly specific oomycidal fungicide.[10] Its mechanism involves the disruption of the fungal cell wall formation.[11][12] This is achieved through the inhibition of sterol (ergosterol) synthesis, a critical component of the fungal cell membrane.[5][11] This disruption leads to the breakdown of the cell wall, ultimately causing fungal cell death.

## Dimethomorph Mechanism of Action Diagram

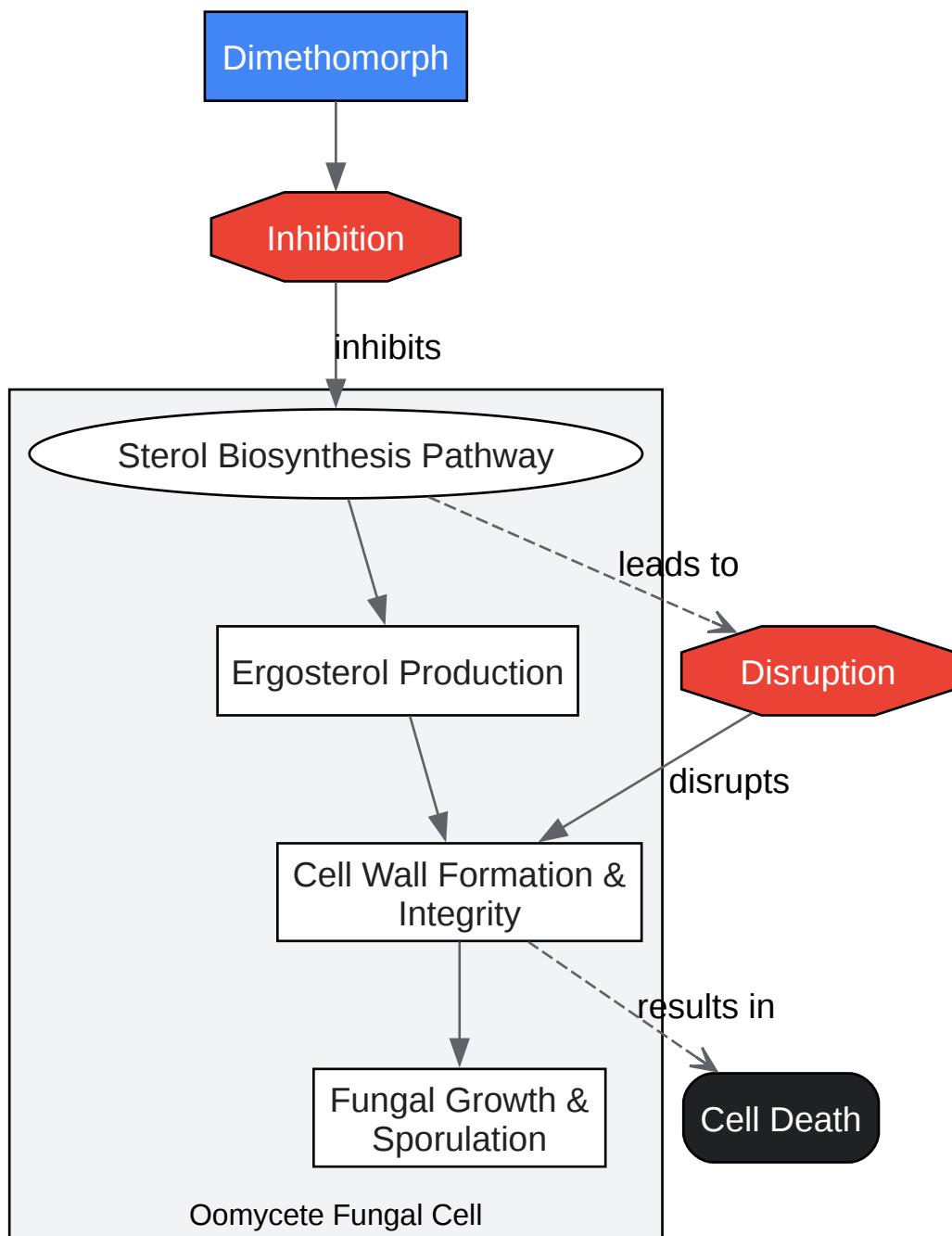


Figure 2: Mechanism of Action of Dimethomorph

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